

# Operational Disposal Guide: 2-Fluoro-3-methyl-6-propoxybenzoic Acid

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## Compound of Interest

*Compound Name:* 2-Fluoro-3-methyl-6-propoxybenzoic acid

*CAS No.:* 2624417-63-4

*Cat. No.:* B6287433

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## Executive Summary & Chemical Identity

Status: Hazardous Chemical Waste (Halogenated / Acidic) Primary Disposal Path: High-Temperature Incineration (with HF scrubbing) Immediate Action: Segregate from non-halogenated solvents and strong oxidizers.

This guide defines the disposal protocols for **2-Fluoro-3-methyl-6-propoxybenzoic acid** (CAS: 2624417-63-4 or analogue). As a fluorinated aromatic acid, this compound presents a dual challenge: it is an organic acid requiring neutralization/stabilization, yet its fluorine substituent mandates segregation into halogenated waste streams to prevent damage to standard catalytic incinerators and to manage hydrogen fluoride (HF) emissions during destruction.

Property	Data	Operational Implication
Molecular Formula	C <sub>11</sub> H <sub>13</sub> FO <sub>3</sub>	Contains Fluorine; requires Halogenated waste stream.
Acidity (pKa)	~3.5 - 4.0 (Est.)	Corrosive to mucous membranes; incompatible with bases (exothermic).
Lipophilicity	Moderate (Propoxy group)	Permeates standard latex; Nitrile gloves required.
Hazard Class	Irritant (Skin/Eye/Resp)	H315, H319, H335.[1][2][3] Dust control is critical.

## Hazard Assessment & Compatibility Logic

Why specific protocols are required:

- **Halogen Content (The Critical Differentiator):** Unlike standard benzoic acid, the C-F bond in this molecule is extremely stable. Upon combustion, it generates Hydrogen Fluoride (HF) gas.
  - **Operational Rule:** Never dispose of this compound in "Non-Halogenated" solvent cans (often used for fuel blending). It must go to a facility equipped with wet scrubbers.
- **Acidic Functionality:** The carboxylic acid moiety will react exothermically with bases.
  - **Operational Rule:** Do not add solid acid directly to a waste container containing basic solutions (e.g., hydroxide washes) without prior neutralization, as this can cause rapid pressurization or "geysering."
- **Propoxy Substitution:** The propoxy chain increases the molecule's solubility in organic lipids.
  - **Operational Rule:** Standard latex gloves offer insufficient protection against prolonged contact. Use Nitrile (min 0.11mm thickness) or Silver Shield® laminates for spill cleanup.

## Step-by-Step Disposal Workflows

## Scenario A: Solid Waste (Pure Substance / Contaminated Solids)

Applicable to: Expired reagent, spill cleanup debris, contaminated paper towels.

- Containment: Place the solid material in a clear, sealable polyethylene bag (minimum 4 mil thickness).
- Secondary Containment: Place the sealed bag into a wide-mouth HDPE (High-Density Polyethylene) jar. Glass is acceptable but discouraged due to breakage risk.
- Labeling:
  - Mark as "Hazardous Waste - Solid."
  - Constituents: "**2-Fluoro-3-methyl-6-propoxybenzoic acid.**"
  - CRITICAL TAG: Add a secondary label: "CONTAINS FLUORINE / HALOGENATED."
- Disposal Path: Transfer to EHS for Lab Pack incineration.

## Scenario B: Liquid Waste (Mother Liquor / Reaction Mixtures)

Applicable to: HPLC effluent, reaction solvents containing the product.

- Solvent Assessment: Determine the primary solvent.
  - If dissolved in DCM/Chloroform: Use the Halogenated waste stream.
  - If dissolved in Methanol/Ethyl Acetate: STILL use the Halogenated waste stream.
  - Reasoning: Even if the solvent is non-halogenated, the presence of the fluorinated solute (>1000 ppm usually triggers the threshold) contaminates the entire mixture, rendering it unsuitable for standard fuel blending.
- pH Check: If the solution is aqueous or biphasic, check pH.

- If pH < 2: Adjust to pH 5–9 using dilute Sodium Bicarbonate ( $\text{NaHCO}_3$ ) to prevent corrosion of metal waste drums. Add base slowly to manage  $\text{CO}_2$  evolution.
- Container: Use UN-rated HDPE carboys (e.g., UN 3H1). Avoid metal cans if the solution is acidic and not neutralized.

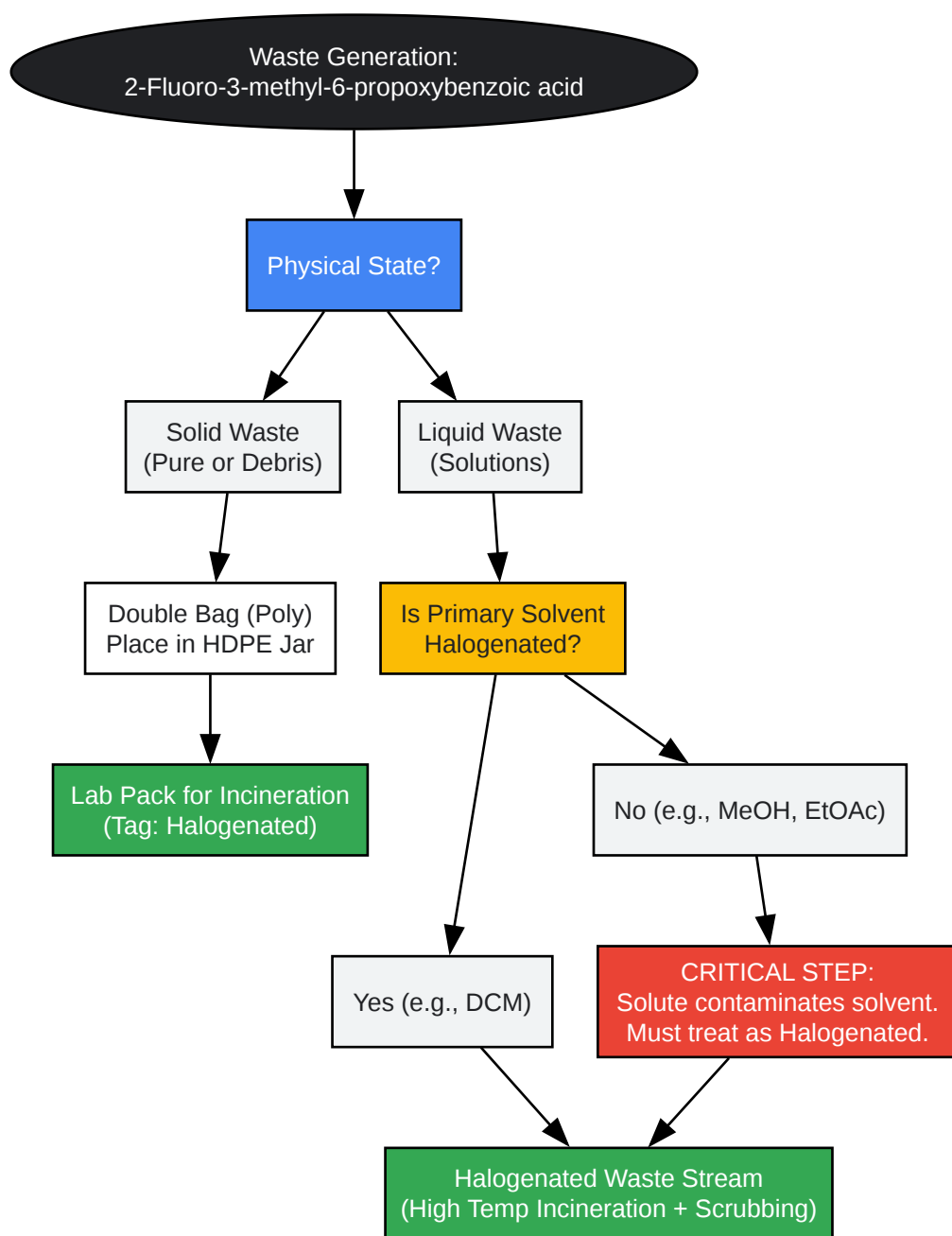
## Scenario C: Aqueous Extraction Waste

Applicable to: Aqueous layers from workups.

- Fluoride Discharge Limits: Check local POTW (Publicly Owned Treatment Works) limits. Many municipalities strictly limit Fluoride ( $\text{F}^-$ ) discharge.
- Protocol:
  - Do NOT pour down the drain, even if neutralized. The organic content (COD) and fluorine content likely violate discharge permits.
  - Collect in Aqueous Waste carboys.
  - Label as "Aqueous Waste with Trace Organics and Fluorides."

## Waste Stream Decision Logic (Visualization)

The following diagram illustrates the decision matrix for segregating this specific compound to ensure regulatory compliance and safety.



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Figure 1: Decision matrix for segregating fluorinated organic acid waste. Note that non-halogenated solvents become "halogenated waste" once this compound is dissolved in them.

## Emergency Spill Response

Immediate actions for laboratory spills.

- Isolate: Evacuate the immediate area if dust is airborne.
- PPE: Don Nitrile gloves, safety goggles, and a lab coat. If powder is fine/dusty, use an N95 respirator to prevent inhalation of the acidic irritant.
- Neutralize (Liquids): If the spill is a liquid solution, apply a spill pillow or absorbent clay.
- Capture (Solids):
  - Do not dry sweep (creates dust).[3]
  - Cover with wet paper towels to dampen, then scoop into a bag.
  - Alternatively, use a HEPA-filtered vacuum.
- Decontaminate: Wash the surface with a dilute Sodium Carbonate (soda ash) solution to neutralize residual acid, followed by a water rinse.

## Regulatory Framework (US/EU Context)

- RCRA (USA): This compound is not explicitly P-listed or U-listed. However, it is regulated as a Characteristic Waste if the pH is  $< 2$  (D002). Even if neutral, it must be profiled as "Non-RCRA Regulated Hazardous Waste (Halogenated)" due to the fluorine content.
- EPA Waste Code: If disposed of in a halogenated solvent (e.g., DCM), use F002. If pure, profile based on ignitability/corrosivity or as "State Regulated Waste."
- TSCA: Ensure the compound is used for R&D purposes only (TSCA exemption) if it is not on the public inventory.

## References

- National Institutes of Health (PubChem). 2-Fluoro-3-methylbenzoic acid (Analogue Safety Data). Retrieved from [\[Link\]](#)
- U.S. Environmental Protection Agency (EPA). Resource Conservation and Recovery Act (RCRA) Regulations - 40 CFR Parts 260-273. Retrieved from [\[Link\]](#)

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## Sources

- [1. 2-Fluoro-3-methylbenzoic acid | C8H7FO2 | CID 2737379 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [2. chemscene.com \[chemscene.com\]](#)
- [3. downloads.ossila.com \[downloads.ossila.com\]](#)
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